

URB447: A Technical Guide to its Chemical Structure, Properties, and Dual-Action Pharmacology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: URB447

Cat. No.: B110035

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

URB447, scientifically known as [URB447](#), is a synthetic, peripherally restricted cannabinoid receptor ligand with a unique pharmacological profile. It functions as a potent antagonist of the cannabinoid type 1 (CB1) receptor and an agonist of the cannabinoid type 2 (CB2) receptor. This dual activity, combined with its limited ability to cross the blood-brain barrier, makes **URB447** a compelling molecule for therapeutic investigation, particularly in areas where peripheral cannabinoid receptor modulation is desired without the central nervous system side effects associated with direct CB1 receptor agonists. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and detailed pharmacology of **URB447**, including its mechanism of action, downstream signaling pathways, and a summary of its effects in various experimental models. Detailed protocols for key in vitro assays are also provided to facilitate further research.

Chemical Structure and Physicochemical Properties

URB447 is a pyrrole-based compound with a distinct substitution pattern that dictates its interaction with cannabinoid receptors.

Chemical Structure:

IUPAC Name: [\[--INVALID-LINK-- methanone\]\[1\]](#)

Molecular Formula: [C₂₅H₂₁ClN₂O\[2\]](#)

Table 1: Physicochemical Properties of **URB447**

Property	Value	Reference
Molecular Weight	400.9 g/mol	[2]
Melting Point	128–130 °C	[1]
Appearance	Yellow solid	[1]
Solubility	Soluble in DMF (10 mg/ml), DMSO (10 mg/ml), and Ethanol (10 mg/ml)	[2]
Lipophilicity (estimated LogP)	6.39	[1]
Polar Surface Area (PSA)	48.02 Å ²	[1]

Pharmacology and Mechanism of Action

URB447 exhibits a dual mechanism of action, acting as a peripherally restricted antagonist at the CB1 receptor and an agonist at the CB2 receptor. This unique profile allows for the selective modulation of peripheral endocannabinoid signaling.

Cannabinoid Receptor Binding and Functional Activity

URB447 demonstrates significant affinity for both CB1 and CB2 receptors, with a preference for the CB2 receptor.

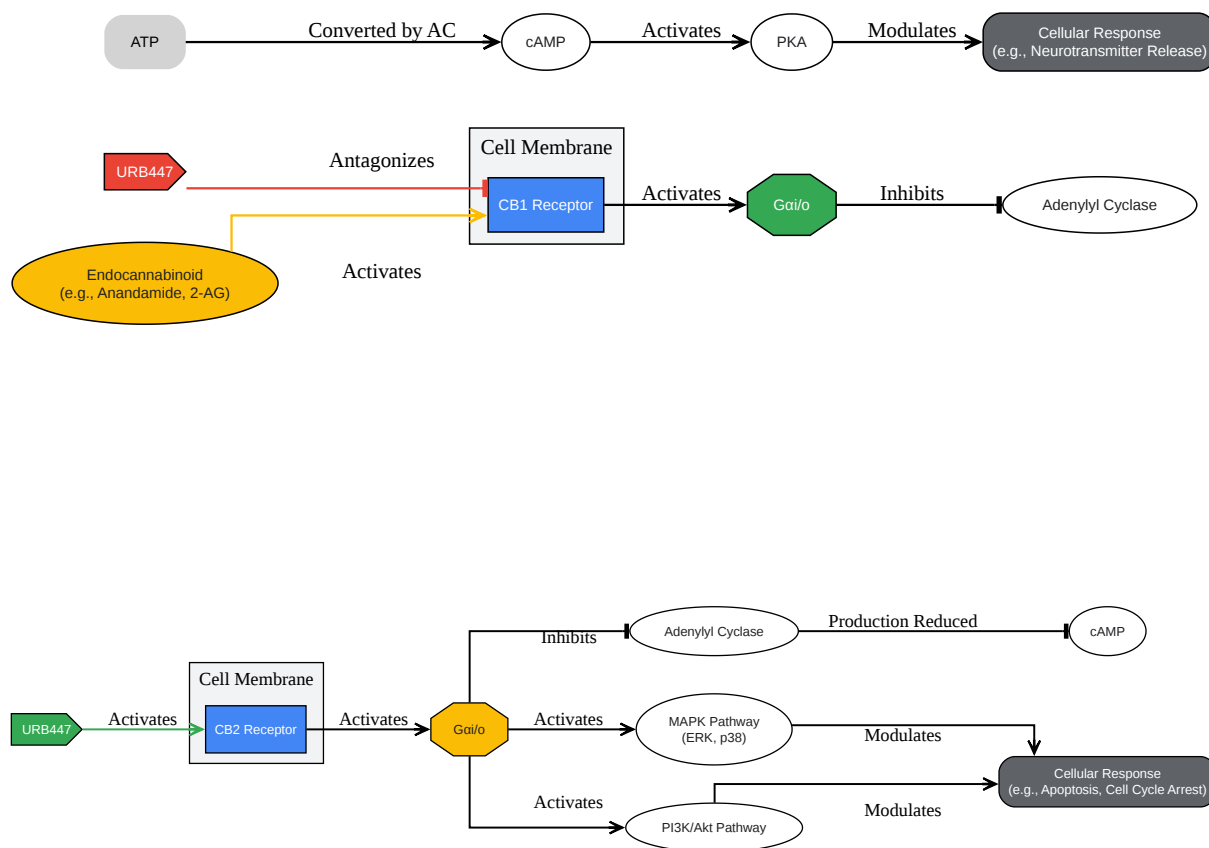
Table 2: In Vitro Pharmacological Data for **URB447**

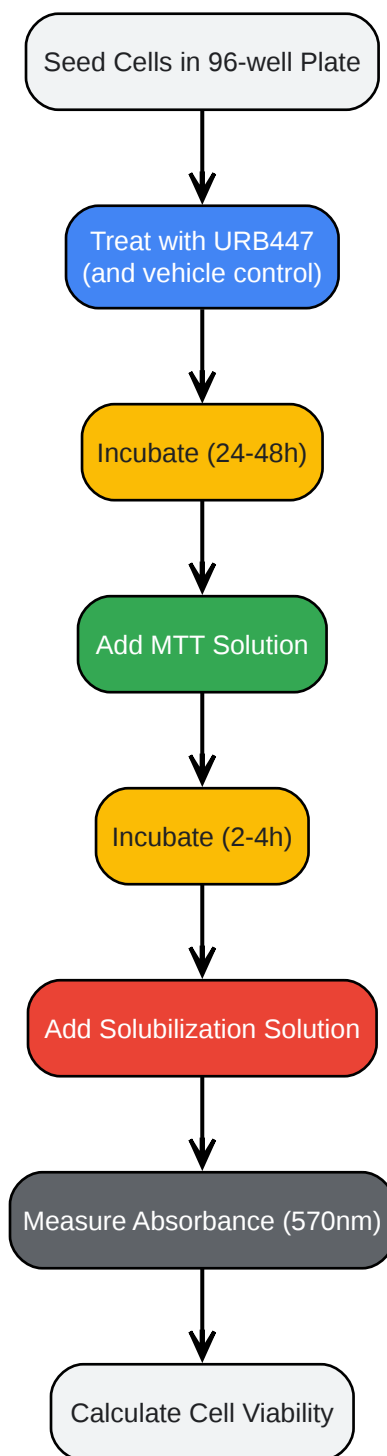
Assay	Receptor	Species	System	Value	Reference
Binding Affinity (IC ₅₀)	CB1	Rat	Cerebellar membranes	313 nM	[3]
Binding Affinity (IC ₅₀)	CB2	Human	CHO-K1 cells	41 nM	[3]
Functional Activity (EC ₅₀)	CB1 (Antagonist activity)	Rat	Cerebellar membranes (WIN55,212-2-induced GTPγS binding)	4.9 μM	[4]

Downstream Signaling Pathways

The dual pharmacology of **URB447** results in distinct downstream signaling cascades depending on the receptor engaged.

As a CB1 receptor antagonist, **URB447** blocks the signaling initiated by endogenous cannabinoids like anandamide and 2-arachidonoylglycerol (2-AG) or synthetic CB1 agonists. CB1 receptors are G-protein coupled receptors (GPCRs) that primarily couple to Gαi/o proteins. Antagonism by **URB447** prevents the inhibition of adenylyl cyclase, thereby maintaining intracellular cyclic adenosine monophosphate (cAMP) levels that would otherwise be suppressed by agonist binding. This blockade of CB1 signaling can influence a variety of physiological processes in the periphery, including energy metabolism and nociception.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The CB2 receptor and its role as a regulator of inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Functional Selectivity in CB2 Cannabinoid Receptor Signaling and Regulation: Implications for the Therapeutic Potential of CB2 Ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 3. grokipedia.com [grokipedia.com]
- 4. ashpublications.org [ashpublications.org]
- To cite this document: BenchChem. [URB447: A Technical Guide to its Chemical Structure, Properties, and Dual-Action Pharmacology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110035#chemical-structure-and-properties-of-urb447]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com